

Aluminum Tert-Butoxide: A Technical Guide to Moisture Sensitivity and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum tert-butoxide

Cat. No.: B045353

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aluminum tert-butoxide ($\text{Al}(\text{OtBu})_3$) is a versatile and widely utilized reagent in organic synthesis and materials science. Its utility is, however, intrinsically linked to its pronounced sensitivity to atmospheric moisture. This technical guide provides an in-depth analysis of the moisture sensitivity and stability of **aluminum tert-butoxide**, offering insights into its hydrolysis, handling, storage, and the analytical methodologies pertinent to its characterization. While specific kinetic and thermodynamic data for the hydrolysis of **aluminum tert-butoxide** are not readily available in published literature, this guide extrapolates from the known behavior of other aluminum alkoxides to provide a comprehensive qualitative understanding and outlines detailed experimental protocols for quantitative analysis.

Physicochemical Properties

Aluminum tert-butoxide is a white to off-white crystalline solid that is highly soluble in many organic solvents but reacts violently with water.^[1] Key physical and chemical properties are summarized in the table below.

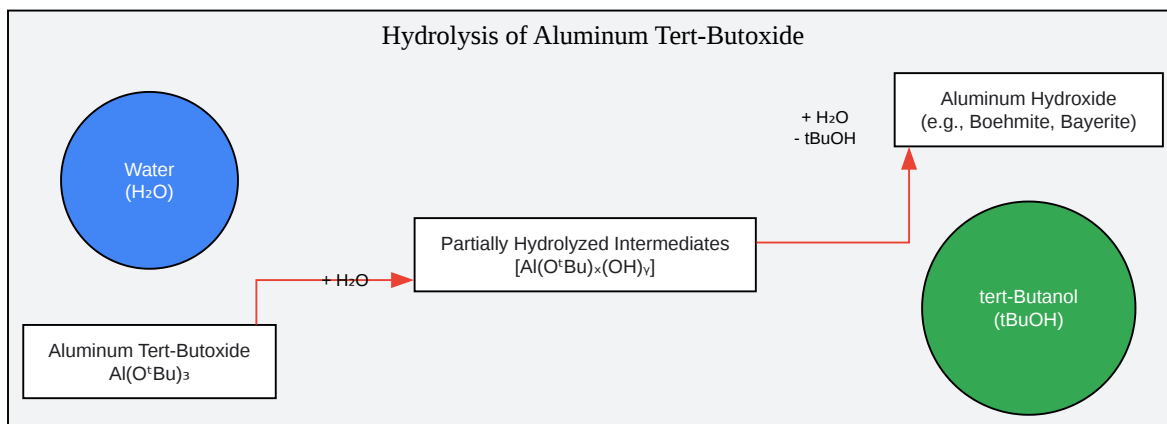
Property	Value	Reference
Molecular Formula	$C_{12}H_{27}AlO_3$	[2]
Molecular Weight	246.32 g/mol	[2]
Appearance	White to off-white crystalline solid	[3]
Solubility	Soluble in many organic solvents	[1]
Reaction with Water	Violent	[1]

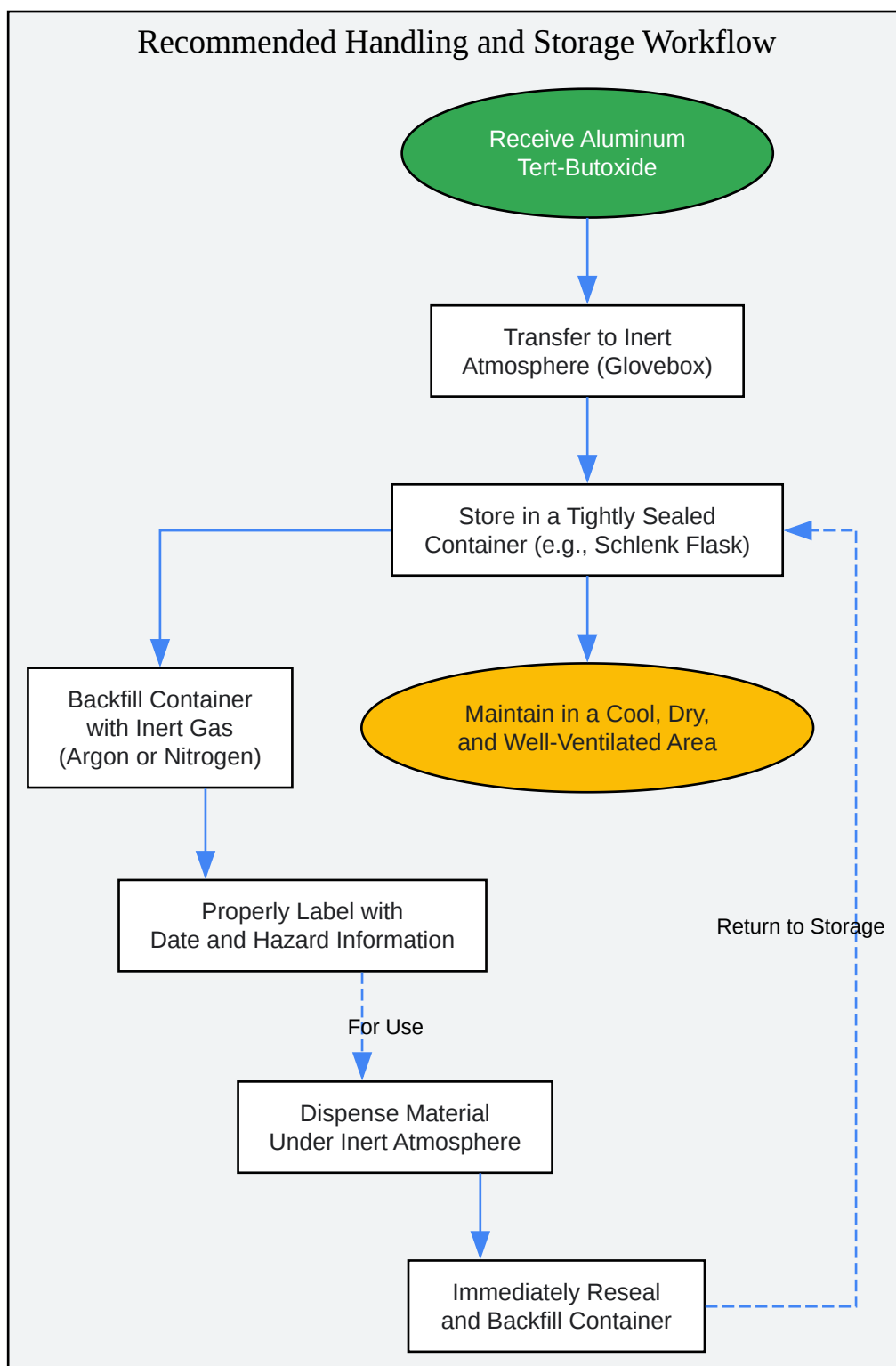
Moisture Sensitivity and Hydrolysis Pathway

The primary stability concern for **aluminum tert-butoxide** is its extreme sensitivity to moisture. The aluminum-oxygen bond is highly polarized, rendering the aluminum atom electrophilic and susceptible to nucleophilic attack by water. This initiates a rapid and often exothermic hydrolysis reaction.

While specific kinetic studies on the hydrolysis of **aluminum tert-butoxide** are scarce, the general mechanism for aluminum alkoxides involves the stepwise replacement of alkoxide groups with hydroxyl groups.[4] The initial hydrolysis product is a partially hydrolyzed species, which can then undergo further reaction or condensation.

The hydrolysis of other aluminum alkoxides, such as aluminum sec-butoxide, has been shown to produce different forms of aluminum hydroxide, including pseudoboehmite and bayerite, depending on the reaction conditions, particularly the water-to-alkoxide ratio.[5][6] It is highly probable that the hydrolysis of **aluminum tert-butoxide** follows a similar pathway, ultimately leading to the formation of aluminum hydroxides and the release of tert-butanol.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 556-91-2: Aluminum tert-butoxide | CymitQuimica [cymitquimica.com]
- 2. Aluminum tert-butoxide | C₁₂H₂₇AlO₃ | CID 68399 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Aluminum tert-butoxide, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Hydrolysis of Aluminum-Tri-(Sec-Butoxide) in Ionic and Nonionic Media | Clays and Clay Minerals | Cambridge Core [resolve.cambridge.org]
- To cite this document: BenchChem. [Aluminum Tert-Butoxide: A Technical Guide to Moisture Sensitivity and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045353#aluminum-tert-butoxide-moisture-sensitivity-and-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com